

The Impact of N1-Ethylpseudouridine on RNA Secondary Structure: A Technical Guide

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Compound of Interest

Compound Name: N1-Ethylpseudouridine

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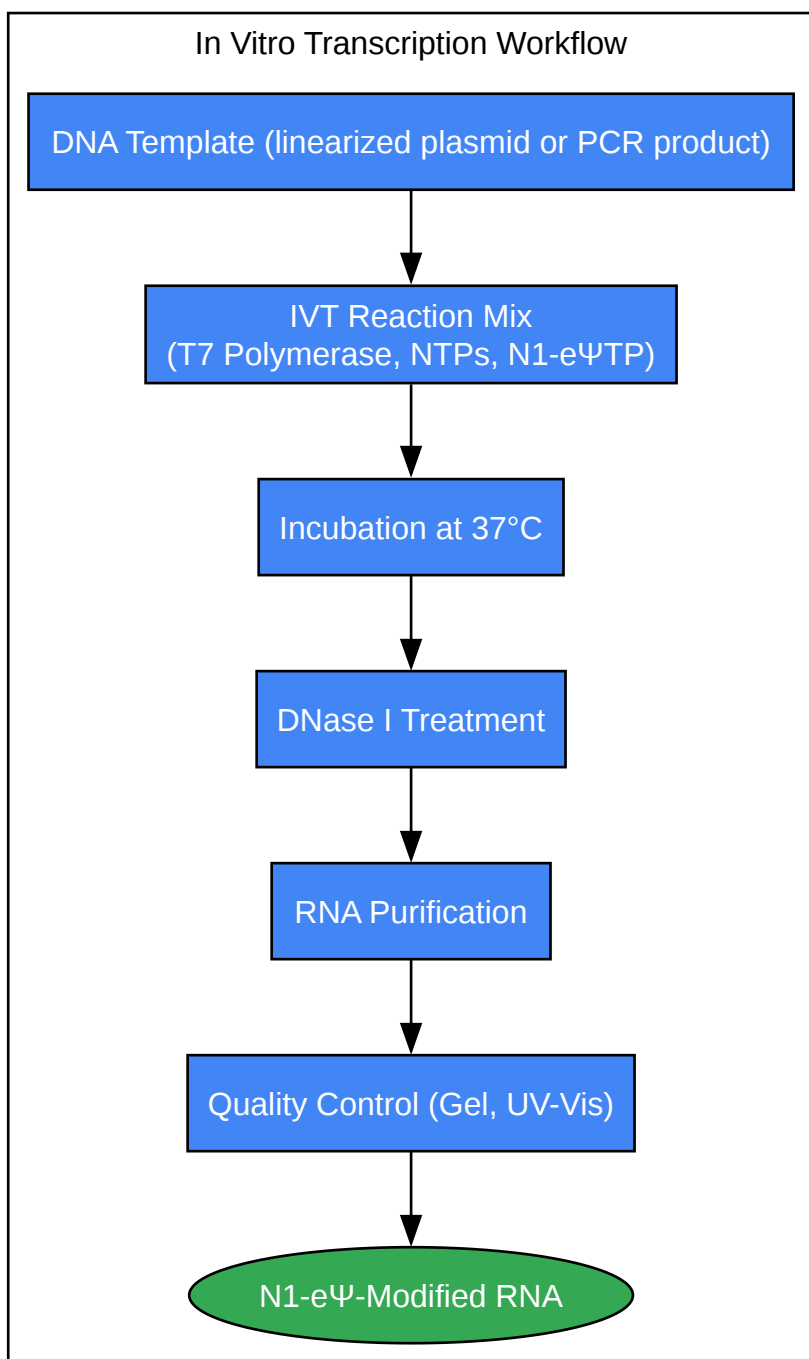
Introduction

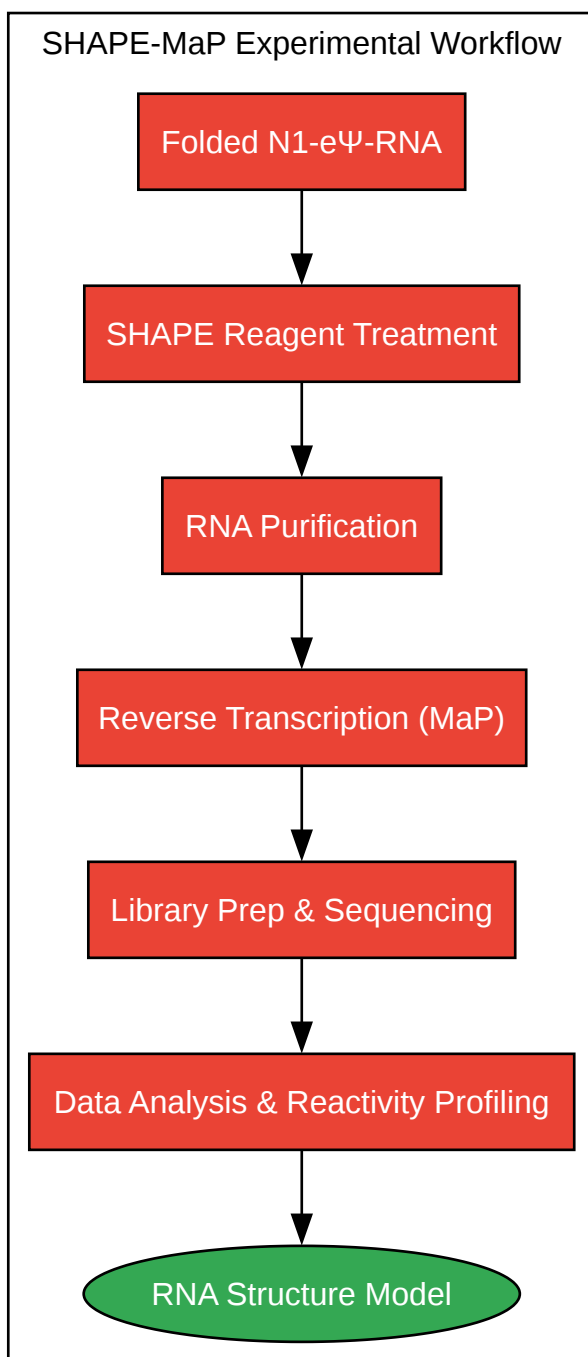
The landscape of RNA therapeutics and vaccine development has been revolutionized by the use of modified nucleosides to enhance mRNA stability, translational efficiency, and to mitigate innate immune responses. While pseudouridine (Ψ) and N1-methylpseudouridine (m1 Ψ) have become cornerstone modifications, particularly highlighted by their use in COVID-19 mRNA vaccines, the exploration of other N1-alkylated pseudouridines is an active area of research. This technical guide focuses on **N1-ethylpseudouridine** (N1-e Ψ), a less-studied but potentially significant modification. We delve into its anticipated effects on RNA secondary structure, drawing comparisons with its well-characterized counterparts, and provide an overview of the experimental methodologies required for its comprehensive analysis.

The Chemical Landscape: Uridine, Pseudouridine, and its N1-Alkylated Derivatives

The structural differences between uridine and its isomers, pseudouridine and N1-alkylated pseudouridines, are fundamental to their effects on RNA structure and function. Uridine, the canonical pyrimidine nucleoside in RNA, forms a standard N-glycosidic bond between the N1 of the uracil base and the C1' of the ribose sugar. In contrast, pseudouridine possesses a C-C glycosidic bond between C5 of the uracil base and the C1' of the ribose. This isomerization introduces an additional hydrogen bond donor at the N1 position.^[1] N1-alkylated

pseudouridines, such as N1-methylpseudouridine and **N1-ethylpseudouridine**, feature an alkyl group at this N1 position.





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References

- 1. Pseudouridine and N1-methylpseudouridine as potent nucleotide analogues for RNA therapy and vaccine development - PMC [pmc.ncbi.nlm.nih.gov]
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